

Proper Disposal of Nitromethyl Phenyl Sulfone: A Comprehensive Guide

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Compound of Interest

Compound Name: Nitromethyl phenyl sulfone

Cat. No.: B188940

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For laboratory professionals, including researchers, scientists, and drug development experts, the responsible management and disposal of chemical reagents are fundamental to ensuring a safe working environment and maintaining environmental compliance. This guide provides detailed procedural information for the proper disposal of **Nitromethyl phenyl sulfone** (CAS Number: 21272-85-5). Adherence to these protocols is essential for mitigating risks and handling this chemical responsibly.

Immediate Safety and Hazard Profile

Nitromethyl phenyl sulfone is classified as a combustible solid and an irritant.[1][2] It is also considered highly hazardous to water, with a Water Hazard Class (WGK) of 3.[1][2] Due to its properties, all handling and disposal procedures should be conducted with strict adherence to safety protocols to prevent exposure and environmental contamination.

Personal Protective Equipment (PPE): Before handling **Nitromethyl phenyl sulfone**, especially during disposal, all personnel must be equipped with the appropriate PPE:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against potential splashes.[1]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, must be worn to prevent skin contact.[1]

- Respiratory Protection: In situations where dust may be generated, a NIOSH-approved N95 (US) or equivalent respirator is recommended.[1]
- Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin exposure.

Quantitative Data and Properties

A summary of the key physical and chemical properties of **Nitromethyl phenyl sulfone** is provided below.

Property	Value	Source
CAS Number	21272-85-5	[1]
Molecular Formula	C ₇ H ₇ NO ₄ S	[2]
Molecular Weight	201.20 g/mol	[1]
Appearance	White to off-white crystalline solid	[1][2]
Melting Point	78-80 °C	[1][2]
Boiling Point	122-123 °C	[2]
Solubility	Insoluble in water; Soluble in CH ₂ Cl ₂ and hot alcohol.[2]	
Storage Class	11 (Combustible Solids)	[1]
WGK (Water Hazard Class)	3 (Highly hazardous for water)	[1][2]

Step-by-Step Disposal Protocol

The disposal of **Nitromethyl phenyl sulfone** must be managed as hazardous chemical waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash. [3][4]

Experimental Protocol for Waste Management:

- Waste Segregation:
 - Collect all waste containing **Nitromethyl phenyl sulfone**, including unused or expired product, solutions, and contaminated materials (e.g., weighing paper, pipette tips, gloves), in a dedicated and clearly labeled hazardous waste container.[\[3\]](#)[\[5\]](#)
 - Do not mix this waste with other incompatible chemical waste streams.[\[5\]](#)[\[6\]](#)
- Containerization and Labeling:
 - Use a container that is in good condition, compatible with the chemical, and can be securely sealed to prevent leaks or spills.[\[7\]](#)[\[8\]](#) Plastic containers are often preferred for chemical waste.[\[8\]](#)
 - Affix a "HAZARDOUS WASTE" label to the container as soon as the first particle of waste is added.[\[6\]](#)[\[7\]](#)
 - The label must clearly identify the contents, including the full chemical name ("**Nitromethyl phenyl sulfone**") and any other components of the waste mixture.[\[7\]](#)[\[8\]](#)
- Waste Storage:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory, at or near the point of generation.[\[6\]](#)[\[8\]](#)
 - The storage area should be well-ventilated.[\[9\]](#)
 - It is best practice to use secondary containment, such as a larger, chemically resistant bin or tub, to contain any potential leaks.[\[4\]](#)[\[6\]](#)
- Professional Disposal:
 - The preferred method for the disposal of chemical waste like **Nitromethyl phenyl sulfone** is through a licensed hazardous waste disposal service.[\[10\]](#) High-temperature incineration at a permitted facility is a common and effective method for many organic compounds.[\[5\]](#)
[\[11\]](#)

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste container.[4][8] Follow all institutional procedures for requesting a waste collection.[4]

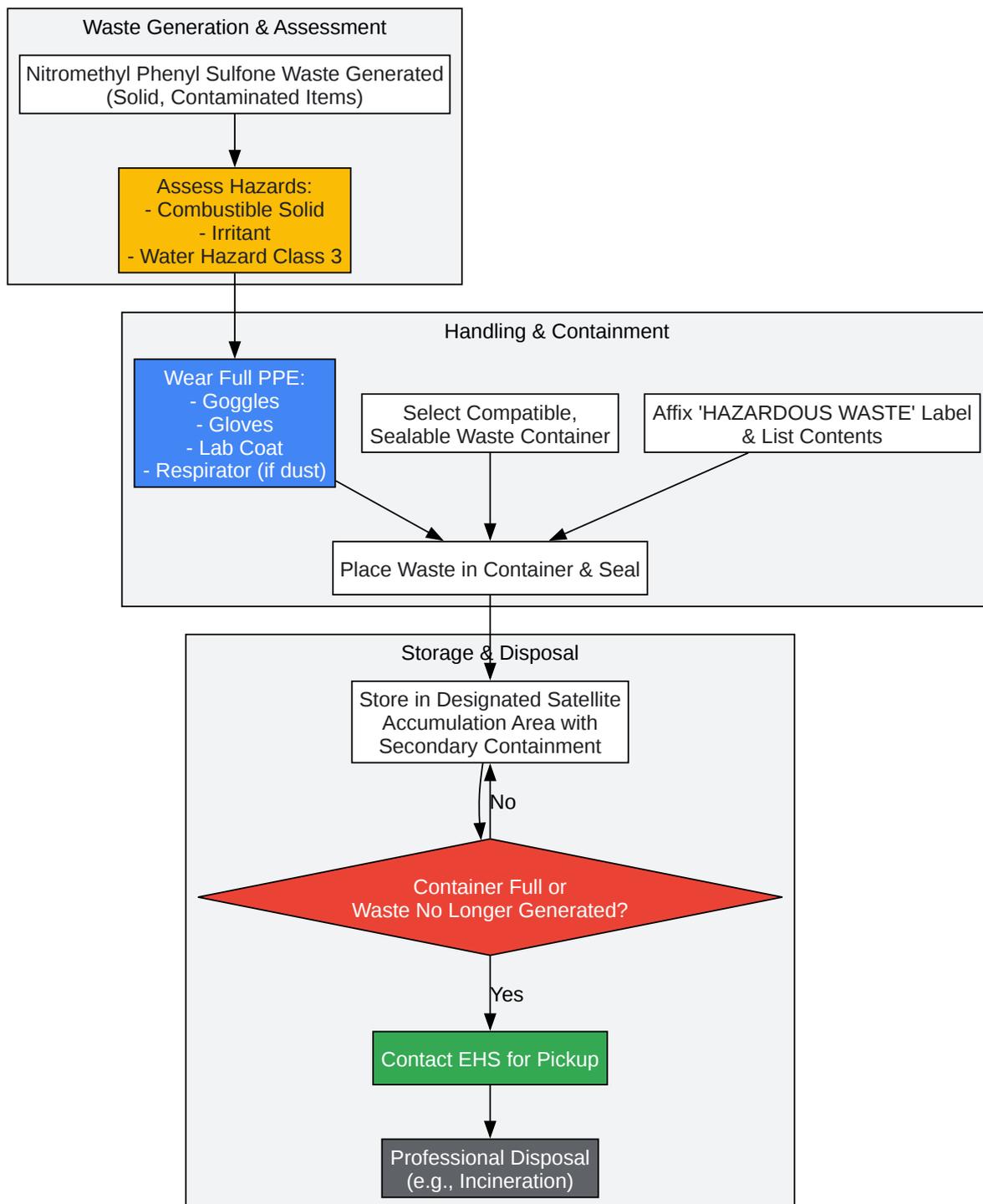
Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to mitigate exposure and environmental contamination.

- Evacuate and Secure: Evacuate all non-essential personnel from the immediate spill area.[3][11]
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.[3][11]
- Contain: Prevent the spill from spreading and ensure it does not enter any drains or waterways.[3][11]
- Clean-up:
 - Wearing the appropriate PPE, carefully sweep or scoop the solid material to avoid generating dust.[3]
 - Place the spilled material and any contaminated cleaning supplies (e.g., absorbent pads, paper towels) into a suitable, labeled container for disposal as hazardous waste.[3][12]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill to your laboratory supervisor and EHS office, following your institution's specific reporting requirements.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Nitromethyl phenyl sulfone**.



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Caption: Workflow for the safe disposal of **Nitromethyl phenyl sulfone**.

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References

- 1. 硝甲基苯砜 ≥99.0% (T) | Sigma-Aldrich [sigmaaldrich.com]
- 2. NITROMETHYL PHENYL SULFONE | 21272-85-5 [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 7. engineering.purdue.edu [engineering.purdue.edu]
- 8. ehrls.upenn.edu [ehrls.upenn.edu]
- 9. ptb.de [ptb.de]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. vumc.org [vumc.org]
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